Navigating Fluoropyridine-Associated Toxicity: A Technical Support Center for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(5-Fluoropyridin-2-yl)morpholine*
CAS No.:	*1287217-51-9*
Cat. No.:	*B580667*

Get Quote

For Immediate Release

Section 1: Frequently Asked Questions (FAQs)

This section addresses common questions encountered during the experimental use of fluoropyridine derivatives.

Q1: What is the primary mechanism of fluoropyridine-induced toxicity?

A1: The toxicity of fluoropyrimidines, such as 5-fluorouracil (5-FU) and its oral prodrug capecitabine, is intrinsically linked to their mechanism of action. These drugs interfere with DNA and RNA synthesis, processes essential for the proliferation of rapidly dividing cancer cells.[1] However, this lack of specificity means they also affect healthy, rapidly dividing cells in the body, such as those in the bone marrow, gastrointestinal tract, and hair follicles.[2] This leads to common side effects like myelosuppression, mucositis, diarrhea, and hand-foot syndrome.[2][3]

A critical factor in fluoropyrimidine toxicity is the catabolism of the drug. Over 80% of an administered 5-FU dose is broken down by the enzyme dihydropyrimidine dehydrogenase

© 2026 BenchChem. All rights reserved.

(DPD), which is encoded by the DPYD gene.[4][5] Genetic variations in DPYD can lead to reduced or absent DPD enzyme activity, causing the drug to accumulate to toxic levels.[3][6]

Q2: What is DPD deficiency and why is it a significant concern?

A2: Dihydropyrimidine dehydrogenase (DPD) deficiency is a pharmacogenetic condition where individuals have reduced or no activity of the DPD enzyme.[6] This enzyme is crucial for the breakdown of fluoropyrimidines.[4] In individuals with DPD deficiency, standard doses of drugs like 5-FU or capecitabine are not properly metabolized, leading to a dramatic increase in their systemic exposure and a significantly heightened risk of severe, life-threatening toxicities.[2][3] It is estimated that up to 5% of the population has some form of DPD deficiency.[7]

Q3: What are the most common severe toxicities associated with fluoropyrimidines?

A3: Severe toxicities (Grade 3 or higher) can be life-threatening and often necessitate treatment interruption or discontinuation. The most common include:

- Myelosuppression: A decrease in the production of blood cells, leading to neutropenia (low white blood cells), thrombocytopenia (low platelets), and anemia (low red blood cells). This increases the risk of infection, bleeding, and fatigue.
- Gastrointestinal Toxicity: Severe diarrhea, nausea, vomiting, and mucositis (inflammation and ulceration of the digestive tract lining).[2]
- Hand-Foot Syndrome (Palmar-Plantar Erythrodysesthesia): Redness, swelling, pain, and peeling of the skin on the palms of the hands and soles of the feet.
- Cardiotoxicity: Though less common, it can be severe and manifest as chest pain, arrhythmias, and in rare cases, myocardial infarction.[8][9]

Q4: What is uridine triacetate and when is its use indicated?

A4: Uridine triacetate is an emergency antidote for fluoropyrimidine overdose or for patients who exhibit early-onset, severe, or life-threatening toxicity. It works by competing with the toxic metabolites of 5-FU for incorporation into RNA, thereby mitigating cellular damage.

Q5: Beyond DPD deficiency, are there other factors that can influence fluoropyrimidine toxicity?

© 2026 BenchChem. All rights reserved.

A5: Yes, while DPD deficiency is a primary factor, other elements can influence an individual's susceptibility to fluoropyrimidine toxicity. These include the specific treatment regimen (bolus vs. continuous infusion), the patient's nutritional status, and potential drug-drug interactions.[10] For instance, certain medications can interfere with 5-FU metabolism.

Section 2: Troubleshooting Experimental Assays

This section provides guidance on common issues that may arise during the key assays used to assess and mitigate fluoropyrimidine toxicity.

DPYD Genotyping Assays

Issue 1: No amplification or weak signal in PCR.

- Possible Cause: Poor DNA quality or quantity.
- Troubleshooting Steps:
  - Quantify the genomic DNA using a spectrophotometer or fluorometer. Ensure the concentration is within the recommended range for the assay (typically 10-100 ng).
  - Assess DNA purity by checking the A260/A280 ratio (should be ~1.8) and A260/A230 ratio (should be >1.5).
  - If purity is low, re-purify the DNA sample.
  - Run a small amount of the DNA on an agarose gel to check for degradation. High molecular weight bands indicate good quality DNA.
- Possible Cause: PCR inhibition.
- Troubleshooting Steps:
  - Dilute the DNA sample to reduce the concentration of potential inhibitors.
  - Include an internal control in the PCR reaction to differentiate between true negatives and PCR failure.

© 2026 BenchChem. All rights reserved.

- Consider using a DNA polymerase that is more resistant to inhibitors.

Issue 2: Inconsistent or ambiguous genotyping results.

- Possible Cause: Allele dropout.
- Troubleshooting Steps:
  - Review the primer and probe sequences to ensure they do not overlap with any known single nucleotide polymorphisms (SNPs) that could affect binding.
  - Optimize the annealing temperature of the PCR to improve primer binding specificity.
  - Consider using a second, independent genotyping method to confirm results for ambiguous samples.

LC-MS/MS Analysis of Uracil and Dihydrouracil

Issue 1: High background or interfering peaks.

- Possible Cause: Matrix effects from plasma components.[11]
- Troubleshooting Steps:
  - Optimize the sample preparation method. A protein precipitation followed by solid-phase extraction (SPE) can effectively remove many interfering substances.[12]
  - Adjust the chromatographic conditions (e.g., gradient, column chemistry) to better separate the analytes from interfering peaks.[13]
  - Use a stable isotope-labeled internal standard for each analyte to compensate for matrix effects.
- Possible Cause: Contamination from labware or reagents.
- Troubleshooting Steps:
  - Use high-purity solvents and reagents.

© 2026 BenchChem. All rights reserved.

- Thoroughly clean all glassware and autosampler components.
- Analyze blank samples (matrix without analytes) to identify sources of contamination.

Issue 2: Poor peak shape or retention time shifts.

- Possible Cause: Column degradation.
- Troubleshooting Steps:
  - Replace the guard column or the analytical column.
  - Ensure the mobile phase pH is within the stable range for the column.
  - Filter all samples and mobile phases to prevent particulate matter from clogging the column.
- Possible Cause: Inconsistent mobile phase composition.
- Troubleshooting Steps:
  - Prepare fresh mobile phases daily.
  - Ensure the solvent lines are properly primed and free of air bubbles.

Therapeutic Drug Monitoring (TDM) of 5-FU

Issue 1: Falsely low 5-FU concentrations.

- Possible Cause: In vitro degradation of 5-FU by DPD in the blood sample after collection.
- Troubleshooting Steps:
  - Ensure immediate processing of the blood sample (centrifugation to separate plasma) after collection.
  - If immediate processing is not possible, use collection tubes containing a DPD inhibitor. [14]

© 2026 BenchChem. All rights reserved.

- Adhere strictly to the recommended sample handling and storage conditions (e.g., storing plasma at -20°C or lower).

Issue 2: Falsely high 5-FU concentrations.

- Possible Cause: Contamination of the sample from the infusion line.
- Troubleshooting Steps:
  - Always draw blood for TDM from a site contralateral to the infusion line or from a separate venipuncture.[15]
  - If drawing from a central line, ensure it is thoroughly flushed before sample collection.

Section 3: Experimental Protocols

This section provides detailed, step-by-step methodologies for key experiments.

Protocol 1: DPYD Genotyping using Allele-Specific PCR

This protocol is a general guideline for detecting common DPYD variants associated with fluoropyrimidine toxicity. Commercial kits with optimized protocols are also available.[16][17]

Materials:

- Genomic DNA extracted from whole blood or buccal swabs
- Allele-specific forward primers for wild-type and variant alleles
- Common reverse primer
- Fluorescently labeled probes for wild-type and variant alleles (e.g., FAM and HEX/VIC)
- Real-time PCR master mix
- Nuclease-free water
- Positive and negative controls

© 2026 BenchChem. All rights reserved.

Procedure:

- DNA Quantification and Normalization: Quantify the extracted gDNA and dilute to a final concentration of 10 ng/µL.
- Reaction Setup: Prepare the real-time PCR reaction mix in a 96-well plate. For each sample, set up separate wells for each DPYD variant to be tested. A typical 20 µL reaction includes:
  - 10 µL 2x Real-time PCR Master Mix
  - 1 µL 20x Primer/Probe Mix (containing both wild-type and variant specific primers and probes)
  - 2 µL Normalized gDNA (20 ng)
  - 7 µL Nuclease-free water
- Real-Time PCR Cycling: Perform the PCR using a real-time PCR instrument with the following cycling conditions (these may need optimization):
  - Initial Denaturation: 95°C for 10 minutes
  - 40 Cycles:
    - Denaturation: 95°C for 15 seconds
    - Annealing/Extension: 60°C for 1 minute
- Data Analysis: Analyze the amplification plots for each sample. The presence of a signal in the FAM channel indicates the wild-type allele, while a signal in the HEX/VIC channel indicates the variant allele. Heterozygous samples will show amplification in both channels. [18]

Protocol 2: Quantification of Uracil and Dihydrouracil in Plasma by LC-MS/MS

This protocol provides a framework for the analysis of endogenous uracil and its metabolite to assess DPD phenotype.

© 2026 BenchChem. All rights reserved.

Materials:

- Human plasma (collected in EDTA tubes)
- Uracil and dihydrouracil analytical standards
- Stable isotope-labeled internal standards (e.g., $^{13}C,^{15}N_2$-Uracil)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Solid-phase extraction (SPE) cartridges (e.g., mixed-mode cation exchange)
- LC-MS/MS system with a C18 or HILIC column

Procedure:

- Sample Preparation:
  - Thaw plasma samples on ice.
  - To 100 µL of plasma, add 10 µL of the internal standard working solution.
  - Add 300 µL of ice-cold ACN to precipitate proteins. Vortex for 1 minute.
  - Centrifuge at 14,000 x g for 10 minutes at 4°C.
  - Transfer the supernatant to a new tube for SPE cleanup.
- Solid-Phase Extraction (SPE):
  - Condition the SPE cartridge according to the manufacturer's instructions.
  - Load the supernatant onto the cartridge.
  - Wash the cartridge to remove interfering substances.
  - Elute the analytes with an appropriate solvent.

© 2026 BenchChem. All rights reserved.

- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.[12][14]

- LC-MS/MS Analysis:
  - Inject 5-10 µL of the reconstituted sample onto the LC-MS/MS system.
  - Use a gradient elution with mobile phases consisting of water and ACN with 0.1% formic acid.
  - Set up the mass spectrometer in multiple reaction monitoring (MRM) mode to detect the specific precursor-to-product ion transitions for uracil, dihydrouracil, and their internal standards.[19][20]
- Data Analysis:
  - Generate a calibration curve using the analytical standards.
  - Quantify the concentration of uracil and dihydrouracil in the plasma samples based on the peak area ratios of the analytes to their internal standards.

Protocol 3: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is used to assess the cytotoxic effects of fluoropyrimidine derivatives on cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., HT-29 for colorectal cancer)
- Complete cell culture medium
- Fluoropyrimidine derivative stock solution (dissolved in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)

© 2026 BenchChem. All rights reserved.

- 96-well plates
- Plate reader

Procedure:

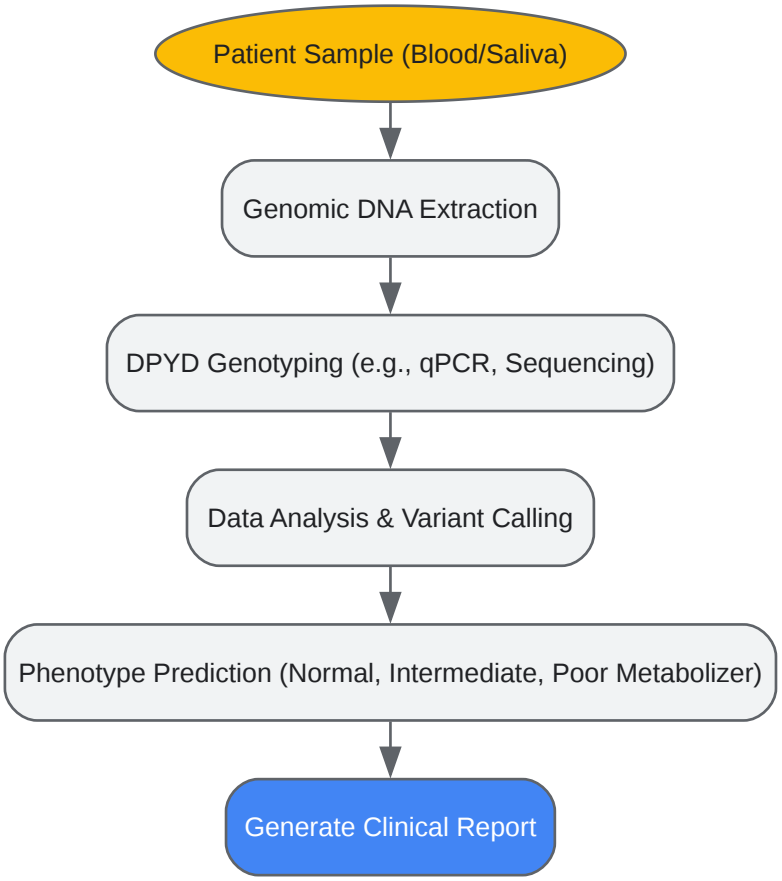
- Cell Seeding: Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Drug Treatment: Prepare serial dilutions of the fluoropyrimidine derivative in cell culture medium. Remove the old medium from the cells and add 100 µL of the drug dilutions to the respective wells. Include vehicle control (DMSO) and untreated control wells.[21]
- Incubation: Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified incubator with 5% CO_2.
- MTT Addition: After the incubation period, add 10 µL of MTT solution to each well and incubate for another 2-4 hours. During this time, viable cells will convert the yellow MTT into purple formazan crystals.[8]
- Solubilization: Add 100 µL of solubilization buffer to each well to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at 570 nm using a plate reader.
- Data Analysis: Calculate the percentage of cell viability for each drug concentration relative to the untreated control. Determine the IC_{50} value (the concentration of the drug that inhibits 50% of cell growth).[22]

Section 4: Visualizing Key Concepts

To aid in the understanding of the complex processes involved in fluoropyrimidine metabolism and toxicity, the following diagrams are provided.

Caption: Metabolic pathways of fluoropyrimidines.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for DPYD genotyping.

References

- SPECIMEN COLLECTION AND HANDLING PROCEDURE FOR PLASMA 5-FLUOROURACIL (5-FU). (n.d.). Retrieved from [Link]
- Li, X., et al. (2020). Preparation of 5-fluorouracil-loaded chitosan nanoparticles and study of the sustained release in vitro and in vivo. Journal of Materials Science: Materials in Medicine, 31(5), 45. Available from: [Link]
- Phenomenex. (n.d.). Fast Method for Uracil and Metabolites from Serum by LC-MS/MS. Retrieved from [Link]
- Zhang, G. F., et al. (2002). Measurement of endogenous uracil and dihydrouracil in plasma and urine of normal subjects by liquid chromatography-tandem mass spectrometry. Journal

© 2026 BenchChem. All rights reserved.

of Chromatography B, 769(1), 169-176. Available from: [Link]

- Jacobs, B. A., et al. (2022). Quantification of uracil, dihydrouracil, thymine and dihydrothymine for reliable dihydropyrimidine dehydrogenase (DPD) phenotyping. Journal of Pharmaceutical and Biomedical Analysis, 221, 115049. Available from: [Link]
- Wang, Y., et al. (2014). Preparation of 5-fluorouracil-loaded Nanoparticles and Study of Interaction with Gastric Cancer Cells. Asian Pacific Journal of Cancer Prevention, 15(18), 7611-7615. Available from: [Link]
- Patel, J. N., et al. (2016). Therapeutic Drug Monitoring in Oncology: IATDMCT Recommendations for 5-Fluorouracil Therapy. Therapeutic Drug Monitoring, 38(3), 336-344. Available from: [Link]
- Maiti, K., et al. (2017). Novel Strategies to Improve the Anticancer Action of 5-Fluorouracil by Using Drug Delivery Systems. Molecules, 22(8), 1290. Available from: [Link]
- Shimadzu. (n.d.). Fully automated LC-MS/MS method to assess DPD deficiency in Cancer treatment with 5-FU. Retrieved from [Link]
- Saint-Marcoux, F., et al. (2020). Automatic quantification of uracil and dihydrouracil in plasma. Journal of Chromatography B, 1143, 122038. Available from: [Link]
- Al-Ghananeem, A. M., et al. (2023). 5-Fluorouracil-Loaded PLGA Nanoparticles: Formulation, Physicochemical Characterisation, and In VitroAnti-Cancer Activity. Polymers, 15(8), 1952. Available from: [Link]
- Wang, Y., et al. (2014). Preparation of 5-fluorouracil-loaded nanoparticles and study of interaction with gastric cancer cells. Asian Pacific Journal of Cancer Prevention, 15(18), 7611-7615. Available from: [Link]
- 3B Blackbio. (n.d.). DPYD Mutations Detection. Retrieved from: [Link]
- Scribd. (n.d.). In Vitro Cytotoxicity Assay Protocol. Retrieved from: [Link]
- Riss, T. L., et al. (2019). Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells. In Assay Guidance Manual. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- Chu, E., & Diasio, R. B. (2016). Therapeutic Drug Monitoring of 5-Fluorouracil. Clinical Colorectal Cancer, 15(1), 1-8. Available from: [Link]
- Meulendijks, D., et al. (2016). Prospective DPYD genotyping to reduce the risk of fluoropyrimidine-induced severe toxicity. European Journal of Cancer, 54, 40-48. Available from: [Link]
- Wilhelm, M., et al. (2018). Therapeutic Drug Monitoring of 5-Fluorouracil in Head and Neck Cancer Patients: An Interventional Pilot Study. Journal of Clinical Pharmacology, 58(10), 1289-1298. Available from: [Link]
- Health in Code. (n.d.). DPYD kit Instructions for use. Retrieved from: [Link]
- Karolinska University Hospital. (n.d.). TDM of 5-FU Therapeutic drug monitoring of 5-fluorouracil by LC-MS/MS. Retrieved from: [Link]
- Wild, D. (2013). Immunoassay Troubleshooting Guide. In The Immunoassay Handbook (pp. 483-504). Elsevier. Available from: [Link]
- Meulendijks, D., et al. (2016). Prospective DPYD genotyping to reduce the risk of fluoropyrimidine-induced severe toxicity: Ready for prime time. European Journal of Cancer, 54, 40-48. Available from: [Link]
- Labcorp. (n.d.). DPYD Genotyping. Retrieved from: [Link]
- De Falco, V., et al. (2020). A Genotyping/Phenotyping Approach with Careful Clinical Monitoring to Manage the Fluoropyrimidines-Based Therapy: Clinical Cases and Systematic Review of the Literature. Journal of Personalized Medicine, 10(3), 118. Available from: [Link]
- Baker, S. D., et al. (2023). Implementation of pharmacogenetic testing in oncology: DPYD-guided dosing to prevent fluoropyrimidine toxicity in British Columbia. Frontiers in Pharmacology, 14, 1189403. Available from: [Link]
- Zhang, Y. V., & Li, S. (2017). Interference Testing and Mitigation in LC-MS/MS Assays. Clinical Chemistry, 63(8), 1339-1345. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- SCIEX. (n.d.). Measurement of uracil in plasma and serum samples by LC-MS/MS. Retrieved from: [Link]
- Li, W., et al. (2021). Developing DPYD Genotyping Method for Personalized Fluoropyrimidines Therapy. The Journal of Applied Laboratory Medicine, 6(3), 738-747. Available from: [Link]
- Aslantürk, Ö. S. (2018). In Vitro Cytotoxicity and Cell Viability Assays: Principles, Advantages, and Disadvantages. In IntechOpen. Available from: [Link]
- Vignesh, S., & Raja, A. (2015). In vitro cytotoxicity MTT assay in Vero, HepG2 and MCF-7 cell lines study of Marine Yeast. Journal of Applied Pharmaceutical Science, 5(3), 080-084. Available from: [Link]
- van Staveren, M. C., et al. (2019). Determination of Endogenous Concentrations of Uracil and Dihydrouracil in Dried Saliva Spots by LC-MS/MS: Method Development, Validation, and Clinical Application. Therapeutic Drug Monitoring, 41(2), 223-231. Available from: [Link]
- Hertz, D. L., et al. (2022). A Guide for Implementing DPYD Genotyping for Systemic Fluoropyrimidines into Clinical Practice. Clinical and Translational Science, 15(1), 1-15. Available from: [Link]
- Al-Suhaimi, E. A., et al. (2023). Synthesis, Characterization, Theoretical and Experimental Anticancer Evaluation of Novel Cocrystals of 5-Fluorouracil and Schiff Bases against SW480 Colorectal Carcinoma. Molecules, 28(14), 5396. Available from: [Link]
- Lee, A. M., & Diasio, R. B. (2024). Review of Prodrug and Nanodelivery Strategies to Improve the Treatment of Colorectal Cancer with Fluoropyrimidine Drugs. Pharmaceutics, 16(6), 769. Available from: [Link]
- Amstutz, U., et al. (2018). Clinical Pharmacogenetics Implementation Consortium Guidelines for Dihydropyrimidine Dehydrogenase Genotype and Fluoropyrimidine Dosing. Clinical Pharmacology & Therapeutics, 103(2), 210-216. Available from: [Link]
- Ansh Labs. (n.d.). Troubleshooting Immunoassays. Retrieved from: [Link]

© 2026 BenchChem. All rights reserved.

- Wang, J., et al. (2012). Synthesis and Biological Evaluation of Oral Prodrugs Based on the Structure of Gemcitabine. ChemMedChem, 7(8), 1365-1375. Available from: [Link]
- Science.gov. (n.d.). prodrugs design synthesis: Topics by Science.gov. Retrieved from: [Link]
- Shimma, N., et al. (2005). Design and synthesis of the tumor-activated prodrug of dihydropyrimidine dehydrogenase (DPD) inhibitor, RO0094889 for combination therapy with capecitabine. Bioorganic & Medicinal Chemistry, 13(17), 5135-5149. Available from: [Link]
- Chromatography Forum. (2006). Interfering peaks in the LCMSMS technique. Retrieved from: [Link]
- Zheng, X., et al. (2023). Identification of Metabolite Interference Is Necessary for Accurate LC-MS Targeted Metabolomics Analysis. Metabolites, 13(5), 629. Available from: [Link]
- García-Alfonso, P., et al. (2020). DPYD variant testing in candidates for fluoropyrimidine treatment: A study protocol. Farmacia Hospitalaria, 44(5), 215-220. Available from: [Link]
- MyCare Tests. (n.d.). My5-FU. Retrieved from: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. sciex.com [sciex.com]
- 2. Design and synthesis of the tumor-activated prodrug of dihydropyrimidine dehydrogenase (DPD) inhibitor, RO0094889 for combination therapy with capecitabine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Implementation of pharmacogenetic testing in oncology: DPYD-guided dosing to prevent fluoropyrimidine toxicity in British Columbia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. lcms.cz [lcms.cz]
- 5. pdf.benchchem.com [pdf.benchchem.com]

© 2026 BenchChem. All rights reserved.

- 6. A Genotyping/Phenotyping Approach with Careful Clinical Monitoring to Manage the Fluoropyrimidines-Based Therapy: Clinical Cases and Systematic Review of the Literature - PMC [pmc.ncbi.nlm.nih.gov]
- 7. dspace.library.uu.nl [dspace.library.uu.nl]
- 8. japsonline.com [japsonline.com]
- 9. researchgate.net [researchgate.net]
- 10. Therapeutic Drug Monitoring in Oncology: IATDMCT Recommendations for 5-Fluorouracil Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. myadlm.org [myadlm.org]
- 12. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 13. Interfering peaks in the LCMSMS technique - Chromatography Forum [chromforum.org]
- 14. iatdmct2017.jp [iatdmct2017.jp]
- 15. manual.cpy.cuhk.edu.hk [manual.cpy.cuhk.edu.hk]
- 16. DPYD Mutations Detection Kit | DPYD Mutations PCR Kit | DPYD PCR Test [3bblackbio.com]
- 17. oncology.labcorp.com [oncology.labcorp.com]
- 18. healthincode.com [healthincode.com]
- 19. Measurement of endogenous uracil and dihydrouracil in plasma and urine of normal subjects by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. research.tue.nl [research.tue.nl]
- 21. scribd.com [scribd.com]
- 22. scispace.com [scispace.com]

- To cite this document: BenchChem. [Navigating Fluoropyridine-Associated Toxicity: A Technical Support Center for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580667/docs#navigating-fluoropyridine-associated-toxicity-a-technical-support-center-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.